

Technical Support Center: Boc-Hse(Me)-OH Solubility Guide[1][2]

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Compound of Interest

Compound Name: Boc-Hse(Me)-OH

CAS No.: 104839-08-9

Cat. No.: B2700196

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Product: **Boc-Hse(Me)-OH** (N- α -t-Butoxycarbonyl-O-methyl-L-homoserine) CAS: 104839-08-9
Molecular Weight: 233.26 g/mol Support Ticket ID: SOL-HSE-001[1][2]

Technical Snapshot & Root Cause Analysis

Many researchers encounter immediate precipitation when attempting to dissolve **Boc-Hse(Me)-OH** directly in aqueous buffers (PBS, TBS) or water.[1][2] This is not a product defect but a physicochemical characteristic of the molecule.[1][2]

The Solubility Paradox

While amino acids are generally water-soluble, this derivative presents a "Hydrophobic Triple Lock":

- **Boc Group:** The tert-butoxycarbonyl group is bulky and highly lipophilic, masking the N-terminal amine.[1][2]
- **Methyl Ether Side Chain:** Unlike native Homoserine (which has a hydrophilic -OH group), the methylated side chain (-OMe) loses hydrogen bond donor capability, significantly reducing

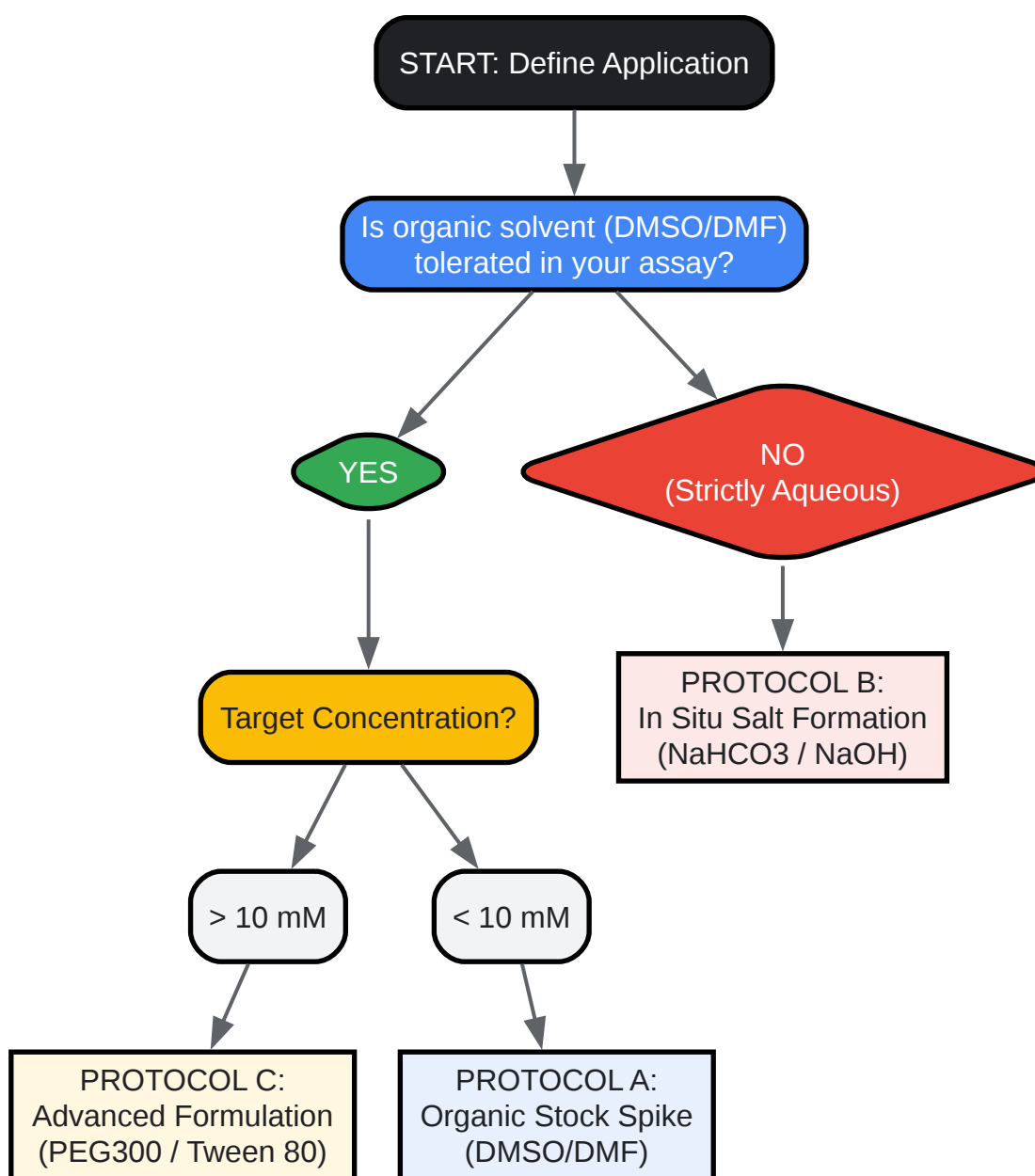
water affinity.[\[1\]](#)[\[2\]](#)

- Protonated Carboxyl Group: In its solid state (free acid), the C-terminal carboxyl group (-COOH) is protonated.[\[1\]](#)[\[2\]](#) Without ionization, the molecule lacks a charged "handle" to interact with water molecules.[\[2\]](#)

The Solution: To achieve aqueous solubility, you must either (A) solubilize the hydrophobic regions using organic co-solvents or (B) force the ionization of the carboxylic acid to create a soluble salt.[\[1\]](#)[\[2\]](#)

Decision Matrix: Choosing the Right Protocol

Use the following workflow to select the optimal dissolution method for your specific application.



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Figure 1: Decision tree for solubilizing **Boc-Hse(Me)-OH** based on experimental constraints.

Step-by-Step Troubleshooting Protocols

Protocol A: The "Organic Spike" (Standard Lab Use)

Best for: In vitro biochemical assays, enzyme kinetics, and general stock preparation.[2]

Theory: Dissolving the compound in a water-miscible organic solvent first overcomes the lattice energy of the solid.^{[1][2]} Subsequent dilution into buffer keeps the molecule in solution if the final concentration is below the saturation limit.^{[1][2]}

- Prepare Stock Solution:
 - Weigh the **Boc-Hse(Me)-OH** powder.^{[1][2]}
 - Add 100% DMSO (or DMF) to achieve a concentration of 50–100 mM (approx. 11–23 mg/mL).^{[1][2]}
 - Note: Vortex vigorously.^{[1][2]} The solution should be clear and colorless.
- Dilution Step (Critical):
 - Slowly add the stock solution to your aqueous buffer (e.g., PBS pH 7.^{[1][2]}4) while vortexing the buffer.^{[1][2]}
 - Do not add buffer to the stock; this causes local high concentrations of water and immediate precipitation.^{[1][2]}
- Limit: Keep the final DMSO concentration < 1% (v/v) to avoid cellular toxicity, unless your assay tolerates higher.

Protocol B: In Situ Salt Formation (Strictly Aqueous)

Best for: Cell culture where DMSO is toxic, or sensitive structural biology applications.^[2]

Theory: By raising the pH slightly above the pKa of the carboxylic acid (approx pKa 3.8), we deprotonate the -COOH to -COO⁻Na⁺.^{[1][2]} This ionic charge pulls the hydrophobic Boc group into the aqueous phase.^{[1][2]}

- Calculate Equivalents:
 - You need exactly 1.0 to 1.1 molar equivalents of base.^{[1][2]} Excess base can degrade the Boc group or damage cells.^{[1][2]}
- Preparation:

- Suspend **Boc-Hse(Me)-OH** in water (it will be cloudy/particulate).[\[1\]](#)[\[2\]](#)
- Add 1.0 eq of 0.1 M NaOH or 1.0 eq of NaHCO₃ (Sodium Bicarbonate).[\[1\]](#)[\[2\]](#)
- Example: For 23.3 mg (0.1 mmol) of **Boc-Hse(Me)-OH**, add 1.0 mL of 0.1 M NaOH.[\[1\]](#)[\[2\]](#)
- Sonication:
 - Sonicate the suspension until it turns clear.[\[1\]](#)[\[2\]](#) This may take 5–10 minutes.
- Buffer Adjustment:
 - Once dissolved, dilute this concentrate into your working buffer.[\[1\]](#)[\[2\]](#)
 - Warning: If you dilute into a low pH buffer (< pH 5), the compound will re-protonate and precipitate.[\[1\]](#)[\[2\]](#)

Protocol C: Advanced Formulation (High Concentration/In Vivo)

Best for: Animal studies or assays requiring high solubility (>10 mM) without precipitation.[\[1\]](#)[\[2\]](#)

Theory: Uses a co-solvent system to encapsulate the hydrophobic regions, preventing aggregation in physiological fluids.[\[2\]](#)

Formulation Recipe (Yields ~11 mM or 2.5 mg/mL):

- Dissolve 2.5 mg **Boc-Hse(Me)-OH** in 100 µL DMSO (10% of final vol).
- Add 400 µL PEG300 (40% of final vol) and mix.
- Add 50 µL Tween-80 (5% of final vol) and mix.
- Add 450 µL Saline or PBS (45% of final vol).

Result: A clear, stable solution suitable for injection or high-concentration spiking.[\[1\]](#)[\[2\]](#)

Solubility Data Reference

Solvent System	Solubility Limit (Approx.)	Notes
Pure Water (pH 6-7)	< 0.1 mg/mL	Practically insoluble.[1][2]
0.1 M NaOH / NaHCO ₃	> 10 mg/mL	Forms soluble Sodium salt.[1] [2] Stable for <24h.
DMSO / DMF	> 50 mg/mL	Excellent solubility.[1][2] Hygroscopic (keep dry).[1][2]
Ethanol / Methanol	> 20 mg/mL	Good solubility.[1][2]
PBS (pH 7.4)	< 0.5 mg/mL	Direct addition fails; requires pre-dissolution (Protocol A).[1] [2]

Frequently Asked Questions (FAQ)

Q: I dissolved the compound in DMSO, but it turned cloudy when I added it to my cell culture media. Why? A: This is "crashing out." [1][2] It happens if the concentration in the media exceeds the aqueous solubility limit (~0.5 mg/mL for the free acid) or if the mixing was too rapid. [1][2] Fix: Lower the working concentration or switch to Protocol B (Salt Formation) to increase the intrinsic aqueous solubility of the molecule. [1][2]

Q: Is the Boc group stable in the basic conditions used in Protocol B? A: Yes. The Boc (tert-butyloxycarbonyl) group is base-stable. [1][2][3] It resists hydrolysis in NaOH or NaHCO₃ at room temperature. [1][2] However, it is acid-labile. [1][2] Do not expose the solution to strong acids (TFA, HCl) unless you intend to remove the protecting group. [1][2]

Q: Can I autoclave solutions of **Boc-Hse(Me)-OH**? A: No. The Boc group is thermally unstable and can decompose (releasing isobutylene and CO₂) at high temperatures, especially in aqueous solution. [1][2] Sterilize by filtration (0.22 µm) only.

Q: I see "Hse" and "His" used in literature. Are they the same? A: No.

- His = Histidine (Imidazole side chain). [1][2]
- Hse = Homoserine (Hydroxyethyl side chain). [1][2]

- **Boc-Hse(Me)-OH** is an ether derivative of Homoserine, often used as a Methionine surrogate.[1][2] Ensure you are using the correct CAS (104839-08-9).[1][2]

References

- ChemicalBook. (2024).[1][2] BOC-HOMOSER(ME)-OH Properties and Solubility Profile. Retrieved from [1][2]
- MedChemExpress (MCE). (2024).[1][2] Boc-L-Homoserine Solubility and Formulation Protocols. (Note: General Boc-Hse protocols adapted for Methyl ether derivative).[1][2] Retrieved from
- Sigma-Aldrich. (2024).[1][2][4] Boc-Homoser-OH Product Information & Peptide Synthesis Guidelines. Retrieved from [1][2]
- PubChem. (2024).[1][2] Compound Summary: Boc-amino acid derivatives. National Library of Medicine.[1][2] Retrieved from [1][2]

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Sources

- 1. Boc-N-Me-Phe-OH | C₁₅H₂₁NO₄ | CID 7010602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Boc-Phe-Hse-NH₂ | C₁₈H₂₇N₃O₅ | CID 11176010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Boc-Protected Amino Groups [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 4. Boc-L-serine methyl ester | 2766-43-0 [[chemicalbook.com](https://www.chemicalbook.com)]
- To cite this document: BenchChem. [Technical Support Center: Boc-Hse(Me)-OH Solubility Guide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2700196/docs#technical-support-center-boc-hse-me-oh-solubility-guide-1-2>]

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